

commercial availability of (tetrahydro-2H-pyran-3-yl)methanamine hydrochloride

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Compound of Interest

Compound Name:	(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride
Cat. No.:	B147239

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In-Depth Technical Guide: (tetrahydro-2H-pyran-3-yl)methanamine hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride** (CAS No. 1159599-89-9), a valuable building block in pharmaceutical and medicinal chemistry. The document details its commercial availability, chemical and physical properties, and provides insights into its synthesis and potential applications.

Commercial Availability and Supplier Information

(Tetrahydro-2H-pyran-3-yl)methanamine hydrochloride is commercially available from various chemical suppliers. It is typically offered in research quantities, with purities generally reported to be 97% or higher.^[1] Some suppliers indicate a purity of ≥98%.^{[2][3]} The compound is usually supplied as a yellow to white solid.^{[2][3]}

Supplier Attribute	Information	Source
Product Name	(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride	[2] [3]
CAS Number	1159599-89-9	[2] [3]
Appearance	Yellow to white solid	[2] [3]
Purity	≥98% or 97%	[1] [2] [3]
Packaging	Available in research quantities (e.g., 250 mg, 1 g, 5 g, 10 g)	[1]
Storage	Keep sealed and away from direct light	[2] [3]

Chemical and Physical Properties

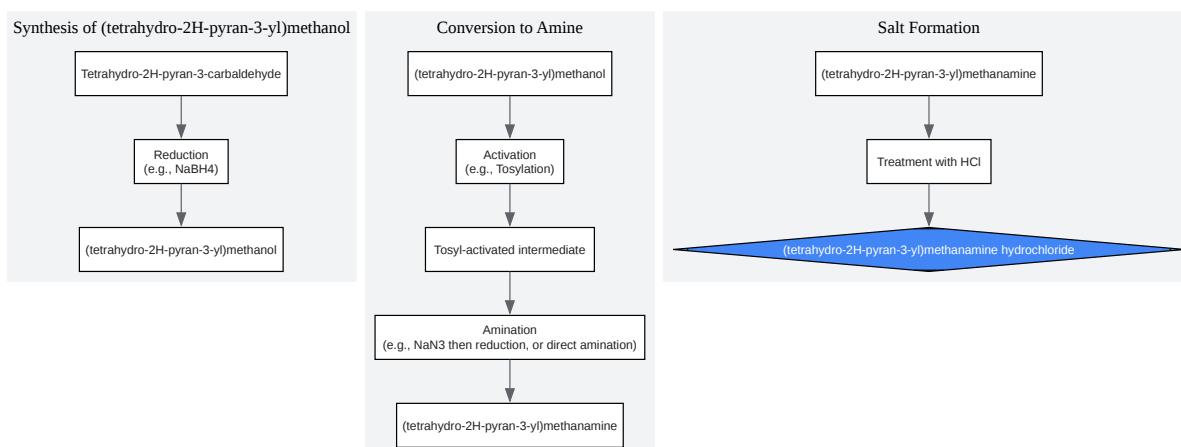
This section summarizes the key chemical and physical properties of **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride**.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ ClNO	[2] [3] [4]
Molecular Weight	151.63 g/mol	[4]
IUPAC Name	(oxan-3-yl)methanamine;hydrochloride	[4]
Synonyms	oxan-3-ylmethanamine hydrochloride, (tetrahydro-2H-pyran-3-yl)methanamine HCl	[4]
Canonical SMILES	C1COCC(C1)CN.Cl	[4]
InChI Key	ADKXKWJPOISVRF-UHFFFAOYSA-N	[4]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the direct synthesis of **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride** is not readily available in peer-reviewed journals, a plausible synthetic route can be inferred from related literature and patent disclosures. A common approach involves the reduction of a corresponding nitrile or the reductive amination of an aldehyde. A representative, generalized synthetic workflow is presented below.

Illustrative Synthetic Pathway



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A plausible synthetic workflow for **(tetrahydro-2H-pyran-3-yl)methanamine hydrochloride**.

A patent for the production of related tetrahydro-2H-pyran derivatives describes the synthesis of (6-pentyltetrahydro-2H-pyran-3-yl)methanol.^[2] This intermediate is then activated with p-toluenesulfonyl chloride in the presence of pyridine, followed by subsequent reactions to

introduce other functional groups.[\[2\]](#) A similar strategy could likely be adapted for the synthesis of the target molecule.

Another relevant procedure found in the literature describes the reduction of tetrahydro-2H-pyran-3-carbaldehyde using sodium borohydride in a co-solvent of DCM/MeOH to yield (tetrahydro-2H-pyran-3-yl)methanol in high yield. This alcohol could then be converted to the corresponding amine.

Applications in Research and Drug Development

The tetrahydropyran motif is a privileged scaffold in medicinal chemistry, known to improve the physicochemical properties of drug candidates, such as solubility and metabolic stability. Pyran-based compounds have shown a wide range of biological activities and are found in numerous natural products and marketed drugs.[\[5\]](#)

(Tetrahydro-2H-pyran-3-yl)methanamine hydrochloride serves as a valuable building block for introducing the tetrahydropyran moiety into larger, more complex molecules. Its primary amine functionality allows for a variety of chemical transformations, making it a versatile starting material for the synthesis of novel compounds in drug discovery programs. Its application is often as a "pharmaceutical intermediate," indicating its role in the multi-step synthesis of active pharmaceutical ingredients.[\[2\]](#)[\[3\]](#) For instance, pyran derivatives are being investigated for the treatment of various diseases, including Alzheimer's disease.[\[6\]](#)

Safety and Handling

(Tetrahydro-2H-pyran-3-yl)methanamine hydrochloride is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#) Standard laboratory safety precautions should be followed when handling this compound.

Hazard Statement	Description	Source
H315	Causes skin irritation	[1]
H319	Causes serious eye irritation	[1]
H335	May cause respiratory irritation	[1]

Precautionary Phrases:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[[1](#)]
- P264: Wash hands thoroughly after handling.[[1](#)]
- P280: Wear protective gloves/protective clothing and eye/face protection.[[1](#)]
- P302+P352: IF ON SKIN: Wash with plenty of water and soap.[[1](#)]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[1](#)]

Conclusion

(Tetrahydro-2H-pyran-3-yl)methanamine hydrochloride is a commercially available and versatile building block for chemical synthesis, particularly in the field of drug discovery. Its tetrahydropyran core offers desirable properties for the development of new therapeutic agents. While a specific, publicly available, detailed synthesis protocol is not widespread, its preparation can be approached through established synthetic methodologies. Researchers and drug development professionals can utilize this compound to explore novel chemical space and develop new molecular entities with potential therapeutic applications.

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